

Unveiling Arisanschinin D: A Technical Guide to its Natural Source and Isolation

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Compound of Interest

Compound Name: *Arisanschinin D*

Cat. No.: *B12366257*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the natural origin and detailed isolation protocol of **Arisanschinin D**, a dibenzocyclooctadiene lignan. The information presented herein is curated from scientific literature for professionals in research and drug development. This document offers a comprehensive overview of the extraction and purification process, complete with quantitative data, detailed experimental procedures, and visual diagrams to facilitate understanding and replication.

Natural Source

Arisanschinin D is a naturally occurring compound isolated from *Schisandra arisanensis* Hayata, a plant belonging to the Schisandraceae family. Specifically, the aerial parts of this plant have been identified as the source material for the extraction of this and other related lignans.

Isolation of Arisanschinin D: A Step-by-Step Protocol

The isolation of **Arisanschinin D** is a multi-step process involving extraction, partitioning, and chromatography. The following protocol is based on the methodology described in the scientific literature.

Extraction and Partitioning

The initial step involves the extraction of chemical constituents from the dried and powdered aerial parts of *Schisandra arisanensis*. This is followed by a partitioning process to separate compounds based on their polarity.

Experimental Protocol:

- **Extraction:** The dried aerial parts of *S. arisanensis* (2.2 kg) were powdered and exhaustively extracted with a 1:1 mixture of methanol (CH_3OH) and dichloromethane (CH_2Cl_2).
- **Partitioning:** The resulting extract was then partitioned between ethyl acetate (EtOAc) and water (H_2O) in a 1:1 ratio. The EtOAc-soluble portion, weighing 55 g, was collected for further purification.

Chromatographic Purification

The EtOAc-soluble fraction is a complex mixture of compounds that requires further separation. This is achieved through a series of chromatographic techniques.

Experimental Protocol:

- **Silica Gel Flash Chromatography:** The 55 g of the EtOAc-soluble portion was subjected to flash chromatography on a silica gel column. The column was eluted with a stepwise gradient of n-hexane and EtOAc (from 100:1 to 0:100), followed by methanol, to yield 17 fractions.
- **Further Silica Gel Chromatography:** Fraction 8 (900 mg), obtained from the initial flash chromatography, was further purified over a silica gel column to yield four sub-fractions (F-8-1 to F-8-4).
- **Isolation of Arisanschinin D:** **Arisanschinin D** (4 mg) was isolated from one of these sub-fractions.

Quantitative Data Summary

The following table summarizes the quantitative data from the isolation process of **Arisanschinin D**.

Parameter	Value
Starting Plant Material (dry weight)	2.2 kg
Weight of EtOAc-soluble Portion	55 g
Weight of Fraction 8	900 mg
Final Yield of Arisanschinin D	4 mg

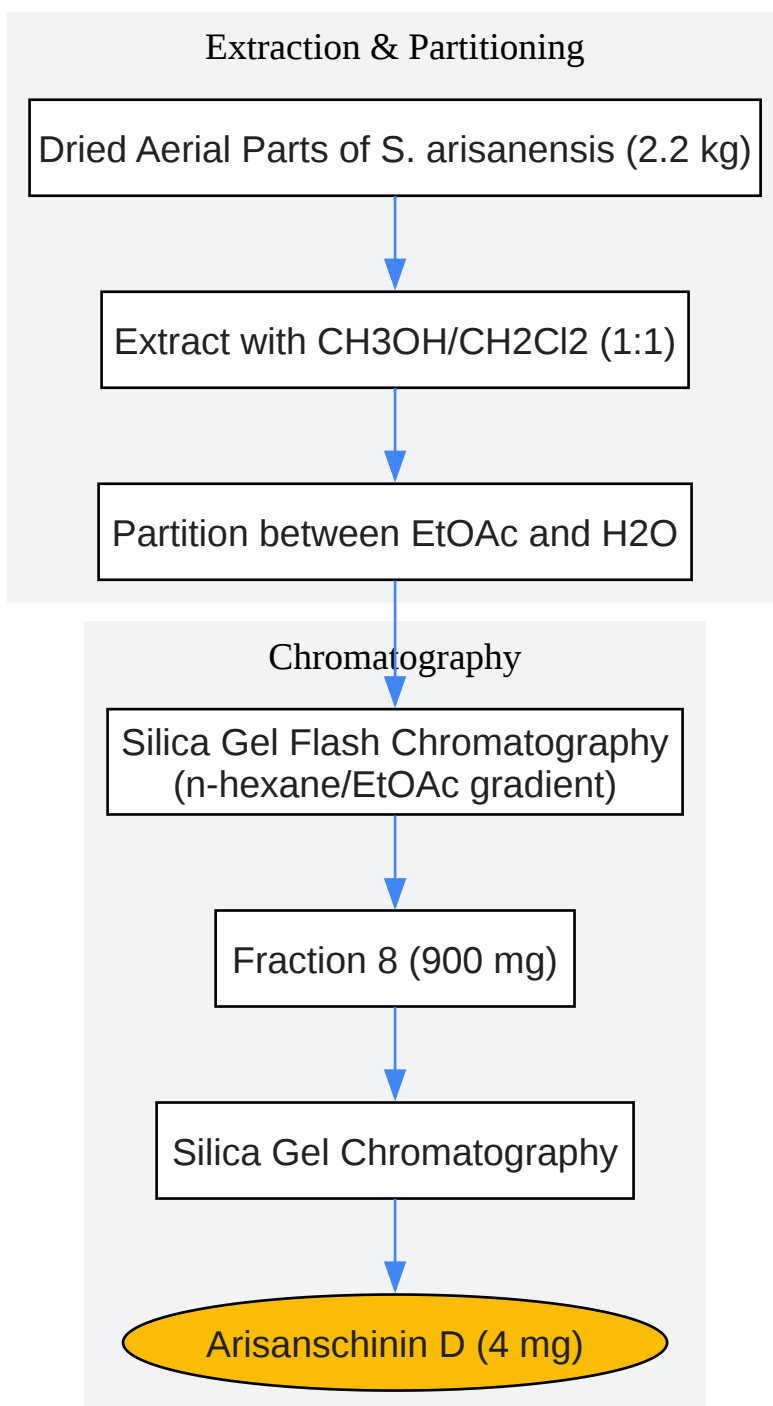
Physicochemical Properties of Arisanschinin D

The isolated **Arisanschinin D** is characterized as a colorless amorphous solid.

Property	Value
Molecular Formula	$C_{32}H_{34}O_{10}$
Molecular Weight	578.61 g/mol

Visualizing the Process and Structure

To further clarify the isolation workflow and the chemical structure of the target compound, the following diagrams are provided.



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Isolation Workflow for **Arisanschinin D**

Arisanschinin D

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Chemical Structure of **Arisanschinin D**

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